

Spectroscopic data of 3-Methylformanilide (NMR, IR, MS)

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Compound of Interest

Compound Name: 3-Methylformanilide

CAS No.: 3085-53-8

Cat. No.: B1265676

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This guide details the spectroscopic characterization of **3-Methylformanilide** (CAS: 3085-53-8), also known as N-(3-methylphenyl)formamide or m-formotoluidide.^[1] The data presented synthesizes experimental findings for the specific meta isomer, distinguishing it from the more common para and N-methyl derivatives.^[1]

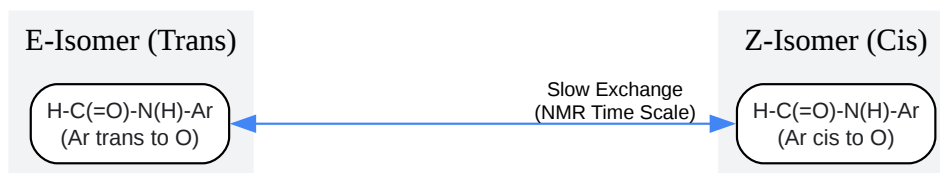
Part 1: Molecular Structure & Rotamerism

3-Methylformanilide exists as an equilibrium mixture of two conformational isomers (rotamers) due to the restricted rotation around the C–N amide bond.^[1] This phenomenon is critical for interpreting NMR spectra, which often display "doubled" peaks for the formyl proton and key aromatic signals.

- -Isomer (Trans): The aromatic ring is trans to the carbonyl oxygen (sterically favored in many solvents).^[1]
- -Isomer (Cis): The aromatic ring is cis to the carbonyl oxygen.^[1]

Graphviz Diagram: Rotamer Equilibrium

Figure 1: Equilibrium between E and Z rotamers of 3-Methylformanilide.

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Part 2: Nuclear Magnetic Resonance (NMR) Spectroscopy

The

¹H NMR spectrum of **3-methylformanilide** in polar solvents (like DMSO-

) typically shows distinct signal sets for the two rotamers. The formyl proton (-CHO) is the most diagnostic handle.^[1]

Experimental Data (¹H NMR, 500 MHz, DMSO-)

Proton Environment	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment
N-H	10.04	Singlet (broad)	1H	Amide Proton
-CHO (Major)	8.25	Doublet (Hz)	~0.7H	Formyl (Rotamer A)
-CHO (Minor)	8.76	Doublet (Hz)	~0.3H	Formyl (Rotamer B) ^[1]
Ar-H	7.00 – 7.45	Multiplet	4H	Aromatic Ring
Ar-CH	2.29	Singlet	3H	Methyl Group

Technical Insights:

- Rotamer Ratio: In DMSO-
 , the ratio is approximately 2:1 to 5:2 favoring the isomer with the signal at 8.25 ppm.[\[1\]](#)
- Coupling: The formyl proton at 8.76 ppm often shows a larger coupling constant (Hz) due to coupling with the N-H proton in the cis geometry (where the H-C-N-H dihedral angle allows for significant coupling). The signal at 8.25 ppm appears as a singlet or fine doublet (Hz).[\[1\]](#)
- Aromatic Region: The meta-substitution pattern breaks the symmetry of the aromatic signals. [\[1\]](#) Expect a singlet-like peak for the proton at position 2 (isolated between N and methyl), doublets for positions 4 and 6, and a triplet for position 5.

C NMR Data (Predicted/Representative)

Carbon Environment	Chemical Shift (, ppm)	Note
C=O [1] (Formyl)	159.0 – 162.5	Distinct peaks for rotamers
Ar-C (Ipso)	138.0 – 139.5	C attached to N
Ar-C (Methyl)	138.5	C attached to CH
Ar-C (CH)	116.0 – 129.5	Ring carbons (C2, C4, C5, C6)
-CH	21.4	Methyl carbon

Part 3: Infrared (IR) Spectroscopy

The IR spectrum is dominated by the amide bands.[\[1\]](#) The presence of the N-H group distinguishes this secondary amide from its N-methylated analogs.[\[1\]](#)

Frequency (cm)	Vibration Mode	Intensity	Description
3200 – 3300	(N-H)	Medium/Broad	Hydrogen-bonded N-H stretch.[1]
3050	(C-H) Ar	Weak	Aromatic C-H stretch. [1]
1680 – 1700	(C=O)	Strong	Amide I band.[1] Diagnostic for formamides.
1540 – 1550	(N-H) + (C-N)	Strong	Amide II band.[1] N-H bending mixed with C-N stretch.[1]
1600, 1490	(C=C)	Medium	Aromatic ring skeletal vibrations.
780, 690	(C-H) oop	Strong	Meta-substituted benzene pattern (3 adjacent H, 1 isolated H).[1]

Part 4: Mass Spectrometry (MS)

The fragmentation of **3-methylformanilide** under Electron Ionization (EI, 70 eV) follows a characteristic pathway involving the loss of the formyl group components.

- Molecular Ion (

):

135 (Base peak or high intensity).[1]

- Base Peak: Often

106 or 107.[1]

Fragmentation Logic:

- : Loss of the formyl radical (CHO) yields the m-toluidine cation (m/z 106).[1]
- : Loss of CO (carbon monoxide) typically involves a rearrangement, yielding a species at m/z 107 (m/z 107 (m-Toluidine radical cation)).[1]
- 106
77/79: Loss of HCN from the amine fragment or ring degradation.[1]

Graphviz Diagram: MS Fragmentation Pathway

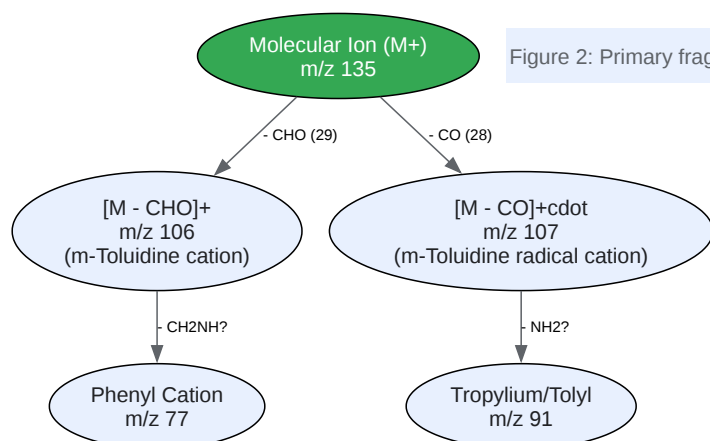


Figure 2: Primary fragmentation pathways for 3-Methylformanilide (EI-MS).

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Part 5: Experimental Protocol for Analysis

To ensure reproducible spectroscopic data, follow this preparation workflow:

- Sample Purification:
 - If the sample appears dark or oily (common for formamides due to oxidation), purify via flash column chromatography (SiO₂, Hexane/EtOAc 7:3) or recrystallization from toluene/hexane if solid.[\[1\]](#)
- NMR Preparation:
 - Dissolve ~10 mg of sample in 0.6 mL of DMSO-
d₆.
 - Note: CDCl₃
can also be used, but DMSO-
d₆ often sharpens the amide proton signal and slows the rotamer exchange, providing clearer integration.
 - Wait 5 minutes for rotamer equilibrium to stabilize before acquisition.
- IR Preparation:
 - Liquid/Oil: Prepare a thin film between NaCl or KBr plates.[\[1\]](#)
 - Solid: Prepare a KBr pellet (1-2% sample w/w).[\[1\]](#)
- MS Injection:
 - Dilute to 10 ppm in methanol.[\[1\]](#) Use direct infusion or GC-MS (inlet temp < 200°C to prevent thermal degradation/deformylation).[\[1\]](#)

References

- Royal Society of Chemistry. Mild and facile synthesis of Formamide: Reduction and functionalization of CO₂. Supplementary Information, Page S-4. (Provides specific ¹H NMR shifts for **3-methylformanilide**). [Link](#)
- National Institutes of Health (PubChem). **3-Methylformanilide** Compound Summary. (General physical and chemical properties). [Link](#)
- GuideChem. **3-Methylformanilide** Spectroscopic Data & Suppliers. (CAS 3085-53-8 specific listings).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) [Link](#)
- ChemicalBook. N-Methylformanilide NMR and MS Data. (Used for comparative fragmentation logic of the formanilide core). [Link](#)

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